N-Benzylnicotinamide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	*N-Benzylnicotinamide*
CAS No.:	*1322-50-5*
Cat. No.:	*B072415*

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Abstract

N-Benzylnicotinamide (BNA), a synthetic derivative of nicotinamide, stands as a molecule of significant interest within the scientific community, particularly for its role as a structural and functional mimic of the essential coenzyme nicotinamide adenine dinucleotide (NAD+). This technical guide provides an in-depth review of the current literature on **N-Benzylnicotinamide**, offering a valuable resource for researchers, scientists, and drug development professionals. The guide delves into the synthesis, chemical characteristics, and multifaceted biological activities of BNA, with a particular focus on its potential as a modulator of critical cellular enzymes such as Poly(ADP-ribose) polymerase (PARP) and sirtuins. Furthermore, this document explores the prospective therapeutic applications of BNA in neuroprotection and oncology, supported by detailed experimental protocols and mechanistic insights.

Introduction: The Significance of N-Benzylnicotinamide in Biomedical Research

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N-Benzylnicotinamide, structurally characterized as a benzyl group attached to the nitrogen of the nicotinamide pyridine ring, has emerged as a valuable chemical tool for studying NAD+-dependent cellular processes.[1] Its structural similarity to the nicotinamide portion of NAD+ allows it to serve as a model compound for investigating the mechanisms of NAD+-dependent enzymes.[1][2] The exploration of BNA and its derivatives is driven by the therapeutic potential of modulating NAD+ metabolism and the activity of NAD+-consuming enzymes, which are implicated in a wide array of physiological and pathological conditions, including aging, metabolic disorders, neurodegeneration, and cancer.[3] This guide aims to consolidate the existing knowledge on BNA and provide a practical framework for its investigation in a laboratory setting.

Physicochemical Properties and Synthesis

Chemical Profile

N-Benzylnicotinamide is a crystalline solid with the molecular formula $C_{13}H_{12}N_2O$ and a molecular weight of 212.25 g/mol .[4] Its structure, featuring a pyridine ring, an amide group, and a benzyl substituent, imparts specific chemical properties that are crucial for its biological interactions. The crystal structure of **N-benzylnicotinamide** bromide (BNA) reveals that the amide group is rotated out of the plane of the pyridine ring.[1] This contrasts with its reduced form, N-benzyl-1,4-dihydronicotinamide (BNAH), where the dihydropyridine ring is nearly planar, a conformation that may facilitate its role in chemical reactions.[1]

Table 1: Physicochemical Properties of **N-Benzylnicotinamide**

Property	Value	Reference
Molecular Formula	$C_{13}H_{12}N_2O$	[4]
Molecular Weight	212.25 g/mol	[4]
Appearance	Crystalline solid	[1]
CAS Number	2503-55-1	[4]

Synthesis of **N-Benzylnicotinamide** and its Reduced Form (BNAH)

The synthesis of **N-Benzylnicotinamide** is a relatively straightforward process, typically involving the reaction of nicotinamide with benzyl bromide. For its reduced counterpart, N-benzyl-1,4-dihydronicotinamide (BNAH), a common laboratory-scale synthesis protocol is provided below.

Objective: To synthesize N-benzyl-1,4-dihydronicotinamide from **N-benzylnicotinamide** bromide.

Materials:

- **N-benzylnicotinamide** bromide
- Sodium dithionite ($Na_2S_2O_4$)
- Sodium carbonate (Na_2CO_3)
- Deionized water
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve **N-benzylnicotinamide** bromide in deionized water in a round-bottom flask.
- To this solution, add sodium carbonate followed by the portion-wise addition of sodium dithionite while stirring.

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- Continue stirring the reaction mixture at room temperature for approximately 30-60 minutes. The reaction progress can be monitored by TLC.
- Once the reaction is complete, transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane multiple times.
- Combine the organic extracts and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude N-benzyl-1,4-dihydronicotinamide.
- The crude product can be further purified by recrystallization or column chromatography if necessary.

Causality behind Experimental Choices: The use of sodium dithionite serves as the reducing agent to convert the pyridinium ring of **N-benzylnicotinamide** to the dihydropyridine ring of BNAH. Sodium carbonate is added to maintain a basic pH, which is optimal for the reduction reaction. Dichloromethane is an effective solvent for extracting the less polar BNAH from the aqueous reaction mixture.

Biological Activities and Mechanisms of Action

While direct studies on **N-Benzylnicotinamide** are emerging, much of its predicted biological activity is inferred from the extensive research on its parent compound, nicotinamide (NAM). NAM is a well-established inhibitor of Poly(ADP-ribose) polymerases (PARPs) and sirtuins (SIRTs), two critical families of NAD+-dependent enzymes.[5]

PARP Inhibition

Poly(ADP-ribose) polymerases are a family of enzymes involved in various cellular processes, including DNA repair, genomic stability, and programmed cell death. Overactivation of PARP can lead to depletion of cellular NAD+ and ATP, ultimately causing cell death. Nicotinamide is known to inhibit PARP activity in a dose-dependent manner.[6] It is hypothesized that **N-Benzylnicotinamide**, due to its structural similarity to nicotinamide, also functions as a PARP inhibitor.

Objective: To determine the inhibitory effect of **N-Benzylnicotinamide** on PARP-1 activity.

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Materials:

- Recombinant human PARP-1 enzyme
- Histone proteins (or other suitable PARP substrate)
- Biotinylated NAD+
- **N-Benzylnicotinamide** (test compound)
- Nicotinamide or a known PARP inhibitor (e.g., Olaparib) as a positive control
- Assay buffer (e.g., Tris-HCl, $MgCl_2$, DTT)
- Streptavidin-HRP conjugate
- Chemiluminescent HRP substrate
- 96-well white opaque microplate
- Luminometer

Procedure:

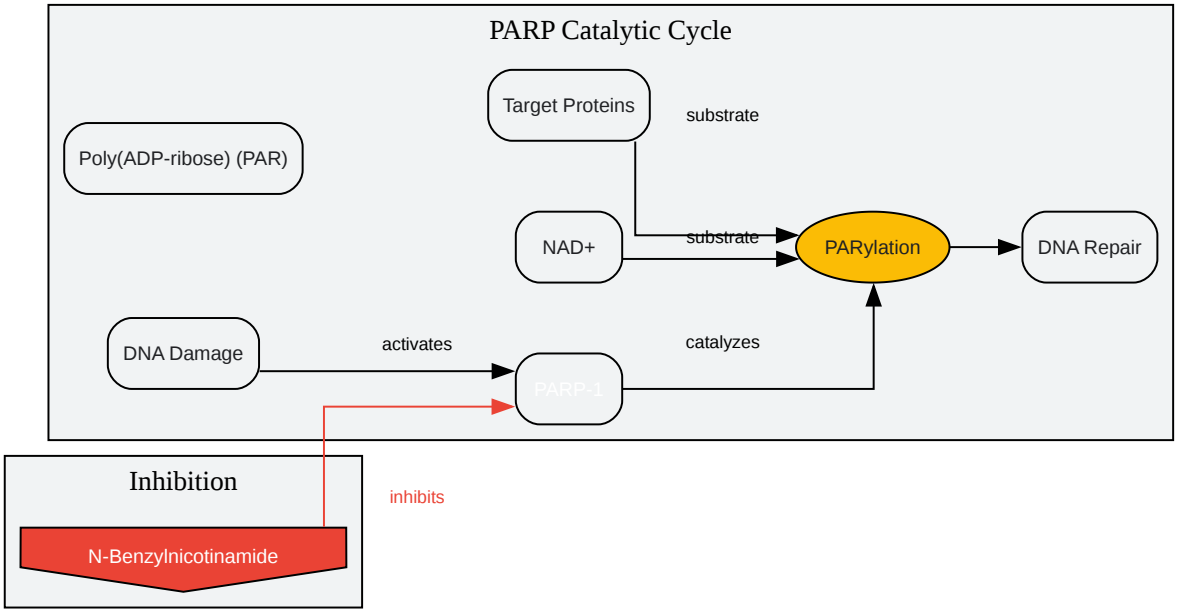
- Coat a 96-well microplate with histone proteins and incubate overnight at 4°C.
- Wash the plate with wash buffer (e.g., PBS with 0.05% Tween-20).
- Prepare serial dilutions of **N-Benzylnicotinamide** and the positive control in assay buffer.
- Add the PARP-1 enzyme to each well, followed by the addition of the test compound or control.
- Initiate the reaction by adding the biotinylated NAD+ solution to each well.
- Incubate the plate at 37°C for 1 hour.
- Wash the plate to remove unbound reagents.

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- Add streptavidin-HRP conjugate to each well and incubate at room temperature.
- Wash the plate again.
- Add the chemiluminescent HRP substrate and immediately measure the luminescence using a microplate reader.
- Calculate the percent inhibition and determine the IC_{50} value for **N-Benzylnicotinamide**.

Self-Validation: The inclusion of a known PARP inhibitor as a positive control validates the assay's ability to detect inhibition. A dose-response curve for the positive control should yield an IC_{50} value consistent with published data. A no-enzyme control should result in minimal signal, confirming that the observed signal is enzyme-dependent.

Diagram: Proposed Mechanism of PARP Inhibition by **N-Benzylnicotinamide**



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Caption: **N-Benzylnicotinamide** is hypothesized to inhibit PARP-1, preventing the synthesis of PAR and subsequent DNA repair.

Sirtuin Modulation

Sirtuins are a class of NAD+-dependent deacetylases that play crucial roles in regulating metabolism, inflammation, and longevity. Nicotinamide is a known inhibitor of sirtuin activity.[5] However, the effect of nicotinamide on sirtuins in a cellular context can be complex, as it is also a precursor for NAD+ synthesis.[5] The potential for **N-Benzylnicotinamide** to modulate sirtuin activity warrants investigation.

Objective: To assess the inhibitory effect of **N-Benzylnicotinamide** on SIRT1 activity.

Materials:

- Recombinant human SIRT1 enzyme
- Fluorogenic SIRT1 substrate (e.g., a peptide with an acetylated lysine residue and a fluorescent reporter)
- NAD+
- **N-Benzylnicotinamide** (test compound)
- Nicotinamide or a known SIRT1 inhibitor (e.g., Suramin) as a positive control
- Assay buffer (e.g., Tris-HCl, NaCl, DTT)
- Developer solution (to stop the reaction and generate a fluorescent signal)
- 96-well black microplate
- Fluorescence microplate reader

Procedure:

- Prepare serial dilutions of **N-Benzylnicotinamide** and the positive control in assay buffer.

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- In a 96-well black microplate, add the SIRT1 enzyme, the test compound or control, and the fluorogenic SIRT1 substrate.
- Initiate the reaction by adding NAD+.
- Incubate the plate at 37°C for a specified time (e.g., 30-60 minutes).
- Stop the reaction and generate the fluorescent signal by adding the developer solution.
- Incubate for a further period as recommended by the assay kit manufacturer.
- Measure the fluorescence intensity at the appropriate excitation and emission wavelengths.
- Calculate the percent inhibition and determine the IC_{50} value for **N-Benzylnicotinamide**.[7]

Trustworthiness of the Protocol: The use of a specific fluorogenic substrate ensures that the measured activity is directly related to the deacetylase activity of SIRT1. The inclusion of a no-enzyme control and a known inhibitor confirms the specificity and reliability of the assay.

Therapeutic Potential of **N-Benzylnicotinamide**

The potential therapeutic applications of **N-Benzylnicotinamide** are primarily extrapolated from the known benefits of nicotinamide in preclinical models of neurodegenerative diseases and cancer.

Neuroprotection

Nicotinamide has demonstrated neuroprotective effects in various models of neurological disorders, including cerebral ischemia and traumatic brain injury.[8][9] These effects are attributed to its ability to inhibit PARP overactivation, reduce oxidative stress, and decrease neuroinflammation. Given its structural similarity, **N-Benzylnicotinamide** is a promising candidate for neuroprotective therapies.

Objective: To evaluate the protective effect of **N-Benzylnicotinamide** against oxidative stress-induced neuronal cell death.

Materials:

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- Neuronal cell line (e.g., SH-SY5Y)
- Cell culture medium and supplements
- **N-Benzylnicotinamide**
- Oxidative stress-inducing agent (e.g., hydrogen peroxide (H_2O_2))
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or SDS in HCl)
- 96-well cell culture plates
- Microplate reader

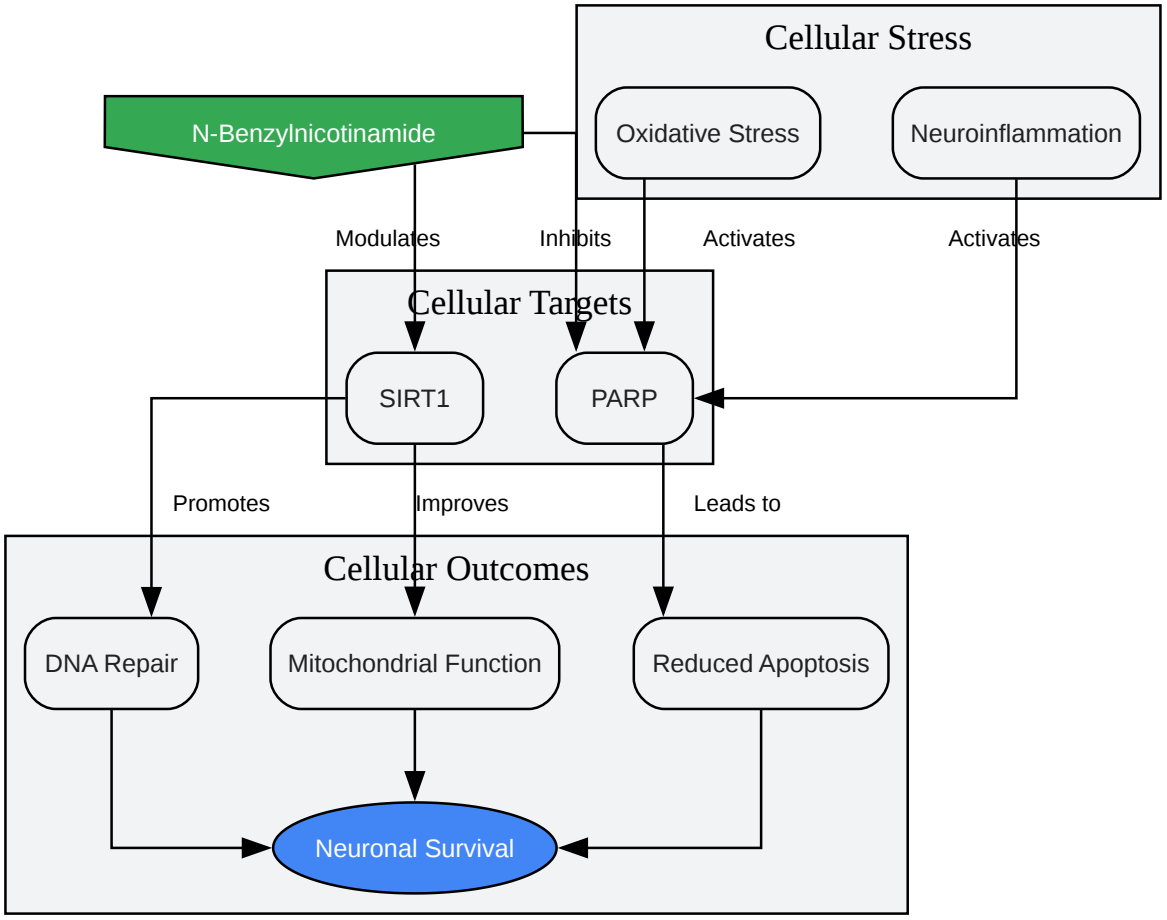
Procedure:

- Seed neuronal cells in a 96-well plate and allow them to adhere and grow.
- Pre-treat the cells with various concentrations of **N-Benzylnicotinamide** for a specified period (e.g., 24 hours).
- Induce oxidative stress by adding H_2O_2 to the cell culture medium and incubate for an appropriate duration.
- After the incubation period, remove the medium and add fresh medium containing MTT solution.
- Incubate the plate for 2-4 hours to allow for the formation of formazan crystals.[10]
- Add the solubilization solution to dissolve the formazan crystals.[10]
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate the percentage of cell viability relative to the untreated control.

Data Interpretation: An increase in cell viability in the **N-Benzylnicotinamide**-treated groups compared to the H_2O_2-only treated group would indicate a neuroprotective effect.

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Diagram: Proposed Neuroprotective Mechanisms of **N-Benzylnicotinamide**



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Caption: **N-Benzylnicotinamide** may exert neuroprotection by inhibiting PARP and modulating SIRT1, leading to improved cellular outcomes.

Anticancer Potential

The role of nicotinamide in cancer is complex, with evidence suggesting both cancer-preventive and potential cancer-promoting effects depending on the context. As a PARP inhibitor, nicotinamide can enhance the efficacy of certain chemotherapeutic agents. The potential of **N-Benzylnicotinamide** as an anticancer agent, either alone or in combination therapy, is an area of active investigation.

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Table 2: Summary of Preclinical Data on Nicotinamide's Anticancer Effects (as a proxy for **N-Benzylnicotinamide**)

Cancer Model	Effect of Nicotinamide	Reference
Breast Cancer (BRCA1-deficient)	Sensitizes cells to DNA damaging agents	[6]
Skin Cancer	Chemopreventive effects	[11]

Analytical Methods for Quantification

Accurate quantification of **N-Benzylnicotinamide** in biological matrices is essential for pharmacokinetic and pharmacodynamic studies. High-performance liquid chromatography coupled with tandem mass spectrometry (UPLC-MS/MS) is the method of choice for this purpose due to its high sensitivity and specificity.

Objective: To develop and validate a UPLC-MS/MS method for the quantification of **N-Benzylnicotinamide** in rat plasma.

Steps:

- Sample Preparation: Protein precipitation of plasma samples with a suitable organic solvent (e.g., acetonitrile) containing an internal standard.[12]
- Chromatographic Separation: Utilize a C18 reverse-phase column with a gradient elution of mobile phases (e.g., water with formic acid and acetonitrile with formic acid).
- Mass Spectrometric Detection: Employ a tandem mass spectrometer operating in multiple reaction monitoring (MRM) mode. Optimize the precursor-to-product ion transitions for **N-Benzylnicotinamide** and the internal standard.
- Method Validation: Validate the method for linearity, accuracy, precision, selectivity, recovery, and stability according to regulatory guidelines.

Future Directions and Conclusion

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N-Benzylnicotinamide holds considerable promise as a research tool and a potential therapeutic agent. While its biological activities are largely inferred from studies on nicotinamide, the unique physicochemical properties conferred by the benzyl group may lead to distinct pharmacological profiles, including altered cell permeability, target affinity, and pharmacokinetics.

Future research should focus on:

- Direct Quantification of Biological Activity: Determining the IC_{50} values of **N-Benzylnicotinamide** for PARP and sirtuin enzymes.
- In Vivo Efficacy Studies: Evaluating the neuroprotective and anticancer effects of **N-Benzylnicotinamide** in relevant animal models.
- Pharmacokinetic and Toxicological Profiling: Comprehensive studies to assess the absorption, distribution, metabolism, excretion, and safety of **N-Benzylnicotinamide**.

In conclusion, this technical guide provides a comprehensive overview of **N-Benzylnicotinamide**, from its fundamental chemistry to its potential therapeutic applications. The detailed protocols and mechanistic insights presented herein are intended to empower researchers to further explore the scientific and clinical potential of this intriguing molecule.

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